

D-(-)-Pantolactone-d6 stability in different solvents and temperatures

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Compound of Interest

Compound Name: D-(-)-Pantolactone-d6

Cat. No.: B15294272

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Technical Support Center: D-(-)-Pantolactone-d6 Stability

This technical support center provides guidance on the stability of **D-(-)-Pantolactone-d6** in various experimental conditions. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to assist researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the primary degradation pathway for **D-(-)-Pantolactone-d6**?

A1: The primary degradation pathway for **D-(-)-Pantolactone-d6** is hydrolysis. As a lactone, the ester ring is susceptible to cleavage by water, which results in the formation of D-(-)-Pantoic acid-d6. This reaction can be catalyzed by both acidic and basic conditions and is also influenced by temperature.[1]

Q2: What are the recommended storage conditions for **D-(-)-Pantolactone-d6**?

A2: To ensure stability, **D-(-)-Pantolactone-d6** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[2][3] The recommended storage temperature is typically between 2-8°C.[2] Due to its hygroscopic nature, it is crucial to protect it from moisture.[3][4] For long-term storage, an inert atmosphere may be beneficial.[3]

Q3: Is **D-(-)-Pantolactone-d6** stable in aqueous solutions?

A3: **D-(-)-Pantolactone-d6** will undergo hydrolysis to D-(-)-Pantoic acid-d6 in aqueous solutions. The rate of this hydrolysis is dependent on the pH and temperature of the solution. At neutral pH, a related compound, ketopantolactone, is known to be prone to spontaneous hydrolysis.[5] For experimental purposes, it is advisable to prepare aqueous solutions fresh and consider the potential for degradation over the course of the experiment.

Q4: How does temperature affect the stability of **D-(-)-Pantolactone-d6**?

A4: Increased temperatures will accelerate the rate of hydrolysis of **D-(-)-Pantolactone-d6** in the presence of moisture or in solution. Therefore, for short-term storage of solutions, refrigeration is recommended. For long-term storage, it is best to store the compound as a solid at the recommended 2-8°C.[2]

Q5: In which common laboratory solvents is **D-(-)-Pantolactone-d6** soluble?

A5: **D-(-)-Pantolactone-d6** is soluble in water and a variety of common organic solvents, including ethanol, methanol, chloroform, and dichloromethane.[6] It is also soluble in Dimethyl Sulfoxide (DMSO).[7]

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---------------------------------------------------------------|------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Unexpectedly high levels of D-(-)-Pantoic acid-d6 in sample. | Hydrolysis of D-(-)-Pantolactone-d6. | Prepare solutions fresh before use. If using aqueous buffers, consider working at a slightly acidic pH if compatible with your experiment. Store stock solutions in anhydrous aprotic solvents at low temperatures. |
| Inconsistent results between experimental replicates. | Variable rates of degradation. | Ensure consistent timing between solution preparation and analysis for all samples. Maintain a constant temperature for all samples throughout the experimental process. |
| Precipitation observed in stock solution. | Use of moisture-absorbing solvent or exceeding solubility. | Use fresh, anhydrous solvent for preparing stock solutions. Ensure the concentration does not exceed the solubility limit in the chosen solvent. |
| Difficulty in achieving baseline separation in HPLC analysis. | Inappropriate mobile phase or column. | Refer to the detailed HPLC protocol below. Adjust the mobile phase composition (e.g., percentage of organic modifier, pH of the aqueous component) to optimize separation. |

Stability Data Summary

The following tables provide illustrative data on the stability of **D-(-)-Pantolactone-d6** in various solvents and at different temperatures. This data is intended to be representative and may not reflect the exact results of all experimental conditions.

Table 1: Stability in Aqueous Buffers at Different Temperatures (Illustrative Data)

| Buffer (pH) | Temperature (°C) | % D-(-)-Pantolactone-d6 Remaining (24 hours) | % D-(-)-Pantolactone-d6 Remaining (72 hours) |
|-------------|------------------|----------------------------------------------|----------------------------------------------|
| 5.0 | 4 | >99% | 98% |
| 5.0 | 25 | 95% | 88% |
| 7.4 | 4 | 97% | 92% |
| 7.4 | 25 | 85% | 65% |
| 9.0 | 4 | 90% | 75% |
| 9.0 | 25 | 60% | 30% |

Table 2: Stability in Common Organic Solvents at 25°C (Illustrative Data)

| Solvent | % D-(-)-Pantolactone-d6 Remaining (7 days) | % D-(-)-Pantolactone-d6 Remaining (30 days) |
|-----------------------------|--------------------------------------------|---------------------------------------------|
| Acetonitrile (anhydrous) | >99% | >99% |
| Methanol | 98% | 94% |
| DMSO (anhydrous) | >99% | >99% |
| Dichloromethane (anhydrous) | >99% | >99% |

Experimental Protocols

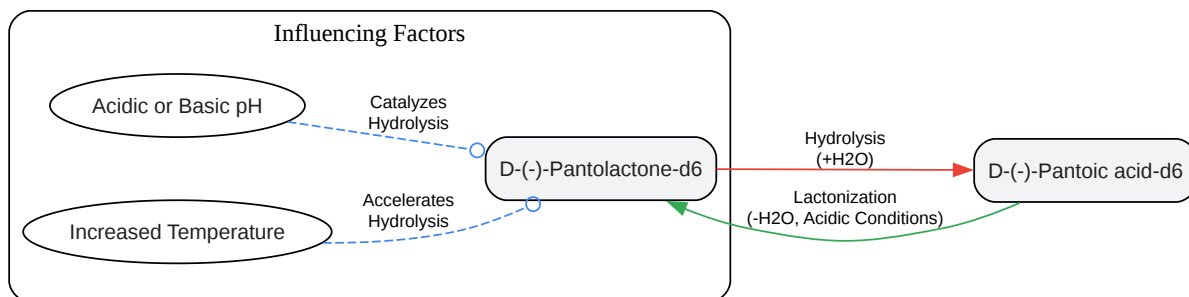
Protocol for a Stability-Indicating HPLC Method

This method is designed to separate **D-(-)-Pantolactone-d6** from its primary degradant, D-(-)-Pantoic acid-d6.

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with UV detection.[\[8\]](#)[\[9\]](#)
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).

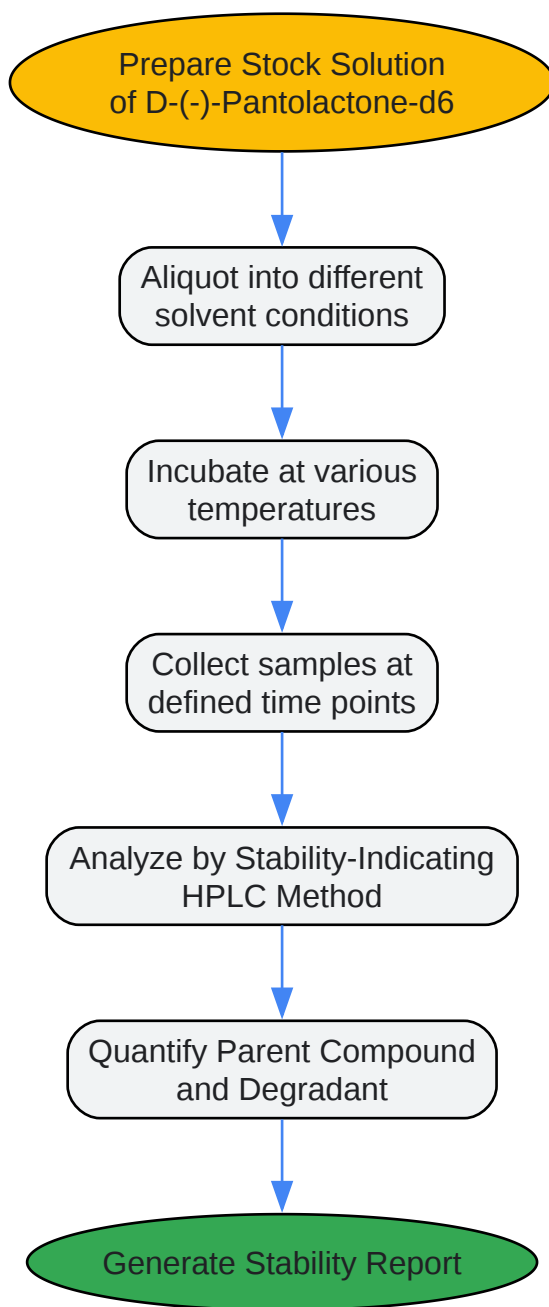
- Mobile Phase:
 - A: 0.1% Phosphoric acid in Water
 - B: Acetonitrile
- Gradient:
 - 0-2 min: 5% B
 - 2-10 min: 5% to 40% B
 - 10-12 min: 40% to 5% B
 - 12-15 min: 5% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 210 nm
- Injection Volume: 10 μ L
- Column Temperature: 30°C
- Sample Preparation: Dilute samples to an appropriate concentration (e.g., 1 mg/mL) in the mobile phase or a compatible solvent.

Visualizations



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Caption: Degradation pathway of **D-(-)-Pantolactone-d6**.



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Caption: Workflow for assessing **D-(-)-Pantolactone-d6** stability.

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